

¹H NMR and ¹³C NMR spectra of 3,4-Dichlorobenzyl mercaptan

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,4-Dichlorobenzyl mercaptan

Cat. No.: B1596509

[Get Quote](#)

An In-depth Technical Guide to the ¹H and ¹³C NMR Spectra of **3,4-Dichlorobenzyl Mercaptan**

Audience: Researchers, scientists, and drug development professionals.

Abstract

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable analytical technique for the structural elucidation of organic molecules. This guide provides a comprehensive analysis of the ¹H and ¹³C NMR spectra of **3,4-dichlorobenzyl mercaptan** (C₇H₆Cl₂S). By integrating foundational NMR principles with spectral data from analogous structures, we present a detailed interpretation of the chemical shifts, coupling constants, and signal multiplicities. This document serves as a practical reference for scientists engaged in the synthesis, identification, and quality control of this and related halogenated aromatic compounds.

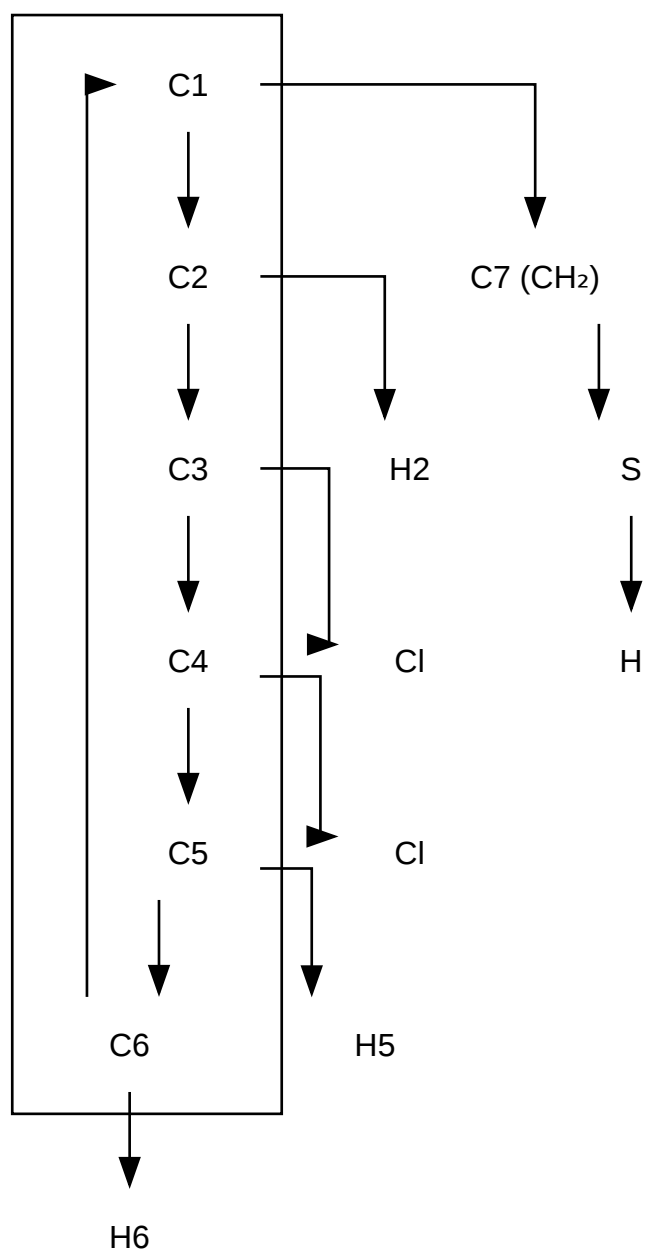
Introduction: The Molecular Profile of 3,4-Dichlorobenzyl Mercaptan

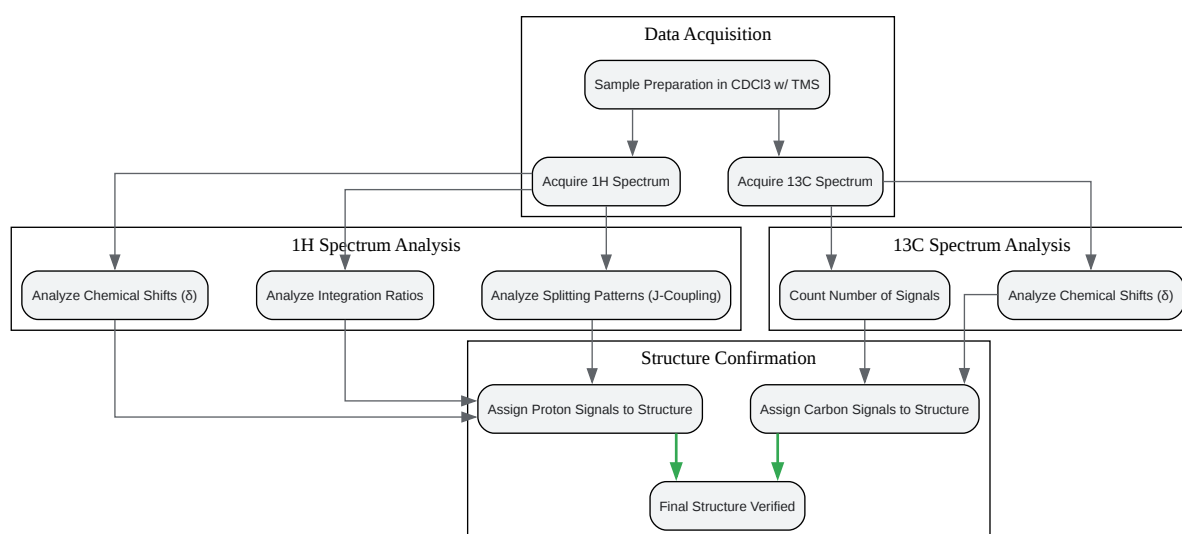
3,4-Dichlorobenzyl mercaptan is a substituted aromatic thiol featuring a benzyl scaffold with two chlorine atoms on the aromatic ring. This substitution pattern significantly influences the electronic environment of the molecule, creating a distinct and predictable NMR fingerprint. Accurate interpretation of this fingerprint is crucial for confirming the compound's identity, assessing its purity, and understanding its chemical properties in contexts such as pharmaceutical intermediate synthesis or materials science.

This guide explains the causality behind the spectral features, grounding the interpretation in the established principles of magnetic anisotropy, inductive effects, and spin-spin coupling.

Molecular Structure and Atom Numbering

To facilitate a clear and unambiguous discussion of the NMR spectra, the following standardized numbering system will be used for the atoms in **3,4-dichlorobenzyl mercaptan**.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [1H NMR and 13C NMR spectra of 3,4-Dichlorobenzyl mercaptan]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1596509#1h-nmr-and-13c-nmr-spectra-of-3-4-dichlorobenzyl-mercaptan\]](https://www.benchchem.com/product/b1596509#1h-nmr-and-13c-nmr-spectra-of-3-4-dichlorobenzyl-mercaptan)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com